

A Technical Guide to the Anti-inflammatory Properties of Spilanthol and Spinasterol

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Compound of Interest

Compound Name: *Spiranthesol*

Cat. No.: *B13913162*

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Disclaimer: The initial query for "**Spiranthesol**" did not yield specific results. Based on available scientific literature, it is highly probable that this was a typographical error for "Spilanthol" or "Spinasterol," both of which possess well-documented anti-inflammatory properties. This guide provides a comprehensive overview of the anti-inflammatory effects of both Spilanthol and Spinasterol, intended for researchers, scientists, and drug development professionals.

Spilanthol: A Bioactive N-alkamide

Spilanthol is the major pungent bioactive compound found in *Spilanthes acmella* (also known as *Acmella oleracea*), a plant traditionally used for its analgesic and anti-inflammatory effects.

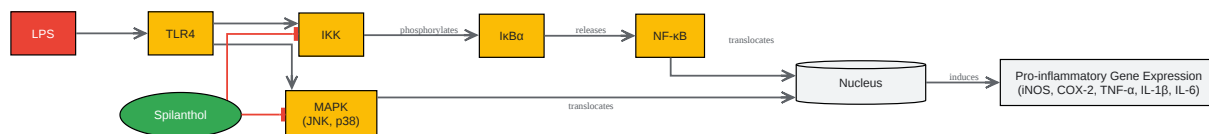
Quantitative Anti-inflammatory Data

The following table summarizes the quantitative data on the anti-inflammatory effects of Spilanthol from various in vitro and in vivo studies.

Assay/Model	Target	Effect	Concentration/Dose	Cell Line/Animal Model	Reference
In vitro	5-Lipoxygenase (5-LO)	Inhibition	IC ₅₀ = 50 μ M	-	[1]
In vitro	Nitric Oxide (NO) Production	Inhibition	90 μ M and 180 μ M	RAW 264.7 macrophages	[2]
In vitro	Pro-inflammatory Cytokines (IL-1 β , IL-6, TNF- α)	Reduction	Dose-dependent	RAW 264.7 macrophages	[3][4]
In vitro	COX-2 and iNOS Expression	Downregulation	-	RAW 264.7 macrophages	[1][4]
In vivo	Atopic Dermatitis	Amelioration of skin lesions	5 mg/kg	DNCB-induced mice	[2]
In vivo	Obesity-related Inflammation	Prevention	5 mg/kg and 10 mg/kg	Pre-adipocytes	[2]

Mechanism of Action

Spilanthol exerts its anti-inflammatory effects primarily through the modulation of the NF- κ B and MAPK signaling pathways.[2] By inhibiting these pathways, Spilanthol suppresses the expression of pro-inflammatory mediators such as iNOS, COX-2, and various cytokines.

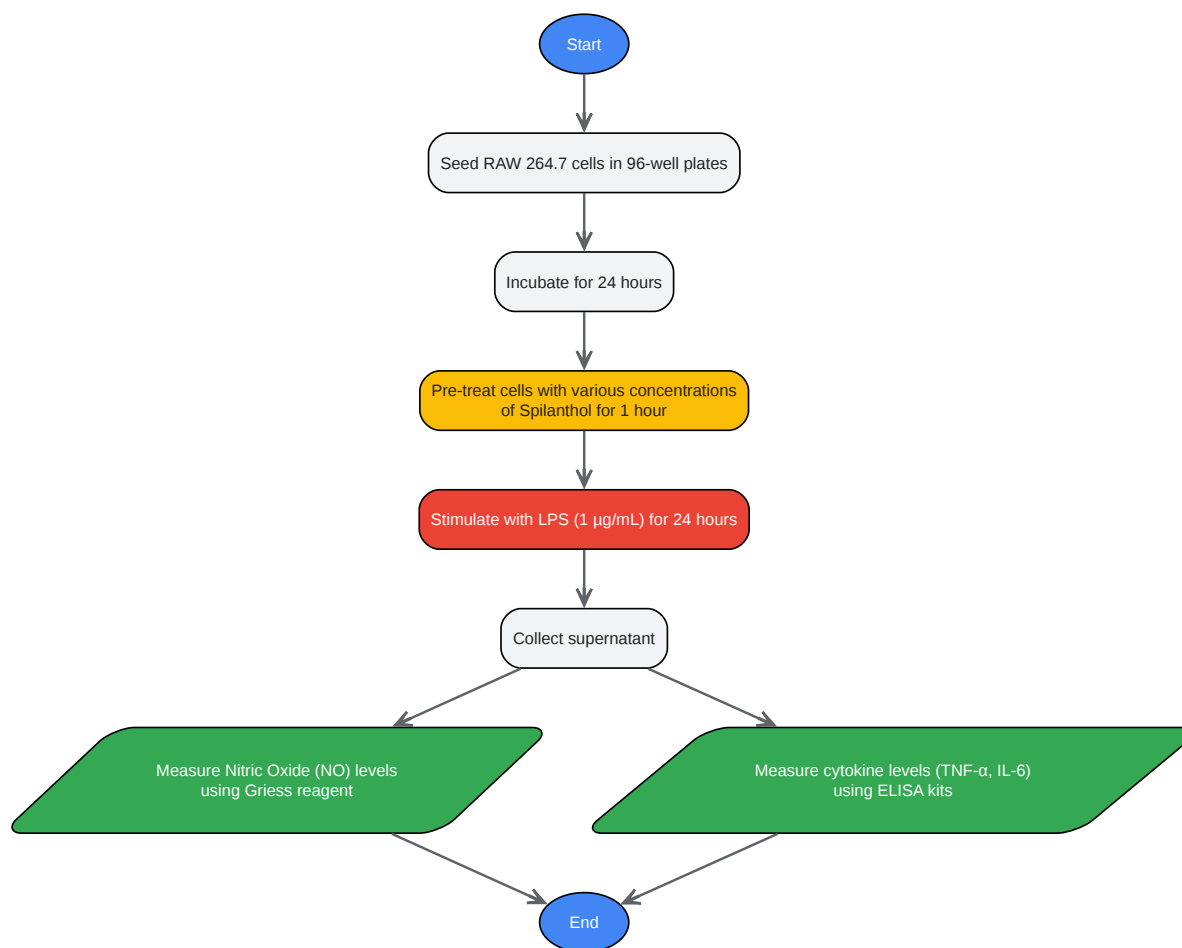


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Spilanthol's inhibition of NF-κB and MAPK pathways.

Experimental Protocols

This protocol outlines a general procedure for assessing the anti-inflammatory effects of Spilanthol on lipopolysaccharide (LPS)-stimulated murine macrophages.



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Workflow for in vitro anti-inflammatory assay.

Detailed Steps:

- **Cell Culture:** RAW 264.7 murine macrophage cells are cultured in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a 5% CO₂ humidified incubator.
- **Seeding:** Cells are seeded in 96-well plates at a density of 5×10^4 cells/well and allowed to adhere for 24 hours.
- **Treatment:** The culture medium is replaced with fresh medium containing various concentrations of Spilanthol (e.g., 10-100 μ M). The cells are pre-treated for 1 hour.
- **Stimulation:** Lipopolysaccharide (LPS) from E. coli is added to the wells at a final concentration of 1 μ g/mL to induce an inflammatory response. A vehicle control group (without Spilanthol) and a negative control group (without LPS) are included. The plates are incubated for another 24 hours.
- **Nitric Oxide (NO) Assay:** The concentration of nitrite, a stable metabolite of NO, in the culture supernatant is measured using the Griess reagent.
- **Cytokine Analysis:** The levels of pro-inflammatory cytokines such as TNF- α and IL-6 in the supernatant are quantified using commercially available ELISA kits.

Spinasterol: A Plant-derived Phytosterol

α -Spinasterol is a phytosterol found in various plants, including spinach, and has demonstrated significant anti-inflammatory properties.

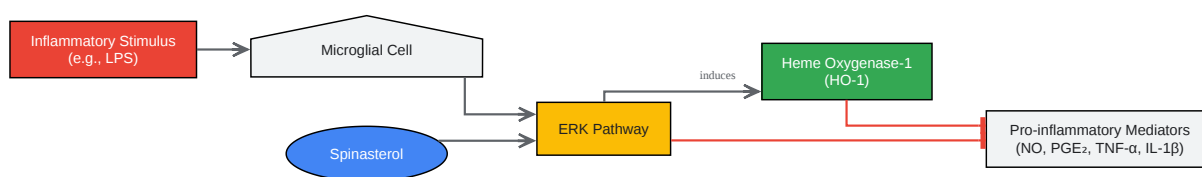
Quantitative Anti-inflammatory Data

The following table summarizes the quantitative data on the anti-inflammatory effects of Spinasterol.

Assay/Model	Target	Effect	Concentration/Dose	Cell Line/Animal Model	Reference
In vivo	Inflammatory Cell Infiltration	Reduction	0.001-10 mg/kg (i.p. or i.g.)	LPS-injected mice	[4]
In vitro	Nitric Oxide (NO) Production	Suppression	-	BV2 microglia	[5][6]
In vitro	Prostaglandin E2 (PGE ₂) Production	Suppression	-	BV2 microglia	[5][6]
In vitro	Pro-inflammatory Cytokines (TNF- α , IL-1 β)	Suppression	-	BV2 microglia	[5][6]

Mechanism of Action

Spinasterol's anti-inflammatory activity is associated with the upregulation of heme oxygenase-1 (HO-1), an enzyme with antioxidant and anti-inflammatory functions.[5][6] It also appears to modulate the extracellular signal-regulated kinase (ERK) pathway.



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Spinasterol's modulation of ERK and HO-1.

Experimental Protocols

This protocol provides a general framework for evaluating the anti-inflammatory effects of Spinasterol in a mouse model of acute inflammation.

Detailed Steps:

- **Animal Acclimatization:** Male C57BL/6 mice (8-12 weeks old) are acclimatized for at least one week before the experiment.
- **Treatment:** Mice are randomly divided into groups: a control group, an LPS group, and LPS + Spinasterol treatment groups. Spinasterol is administered intraperitoneally (i.p.) or orally (i.g.) at various doses (e.g., 0.001-10 mg/kg) one hour before LPS injection.
- **Induction of Peritonitis:** Peritonitis is induced by an i.p. injection of LPS (e.g., 10 mg/kg).[7]
- **Sample Collection:** Four to six hours after LPS injection, mice are euthanized, and the peritoneal cavity is washed with sterile PBS to collect peritoneal lavage fluid.
- **Cell Count and Differentiation:** The total number of leukocytes in the peritoneal lavage fluid is determined using a hemocytometer. Differential cell counts (neutrophils and mononuclear cells) are performed on cytospin preparations stained with a suitable stain (e.g., Giemsa).
- **Cytokine Measurement:** The levels of pro-inflammatory cytokines (TNF- α , IL-1 β , IL-6) in the peritoneal fluid are quantified using ELISA kits.

This technical guide provides a foundational understanding of the anti-inflammatory properties of Spilanthol and Spinasterol, offering valuable insights for further research and development in the field of anti-inflammatory therapeutics.

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References

- 1. researchgate.net [researchgate.net]
- 2. Potential Antioxidant and Anti-Inflammatory Effects of Spilanthes acmella and Its Health Beneficial Effects: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Anti-inflammatory effect of spilanthal from Spilanthes acmella on murine macrophage by down-regulating LPS-induced inflammatory mediators - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Cytoprotective and anti-inflammatory effects of spinasterol via the induction of heme oxygenase-1 in murine hippocampal and microglial cell lines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. pure.skku.edu [pure.skku.edu]
- 7. mdpi.com [mdpi.com]
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